

Application Notes and Protocols for IRF1-IN-2 in Cell Culture

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Compound of Interest

Compound Name: *IRF1-IN-2*

Cat. No.: *B321298*

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Abstract

These application notes provide a comprehensive guide for the use of **IRF1-IN-2**, a potent and specific inhibitor of Interferon Regulatory Factor 1 (IRF1), in cell culture experiments. This document outlines the mechanism of action of **IRF1-IN-2**, detailed protocols for its application in various cell lines, and methods for assessing its biological effects. The provided protocols and data will enable researchers to effectively utilize this compound in studies related to inflammation, cell death, and radiation-induced cellular damage.

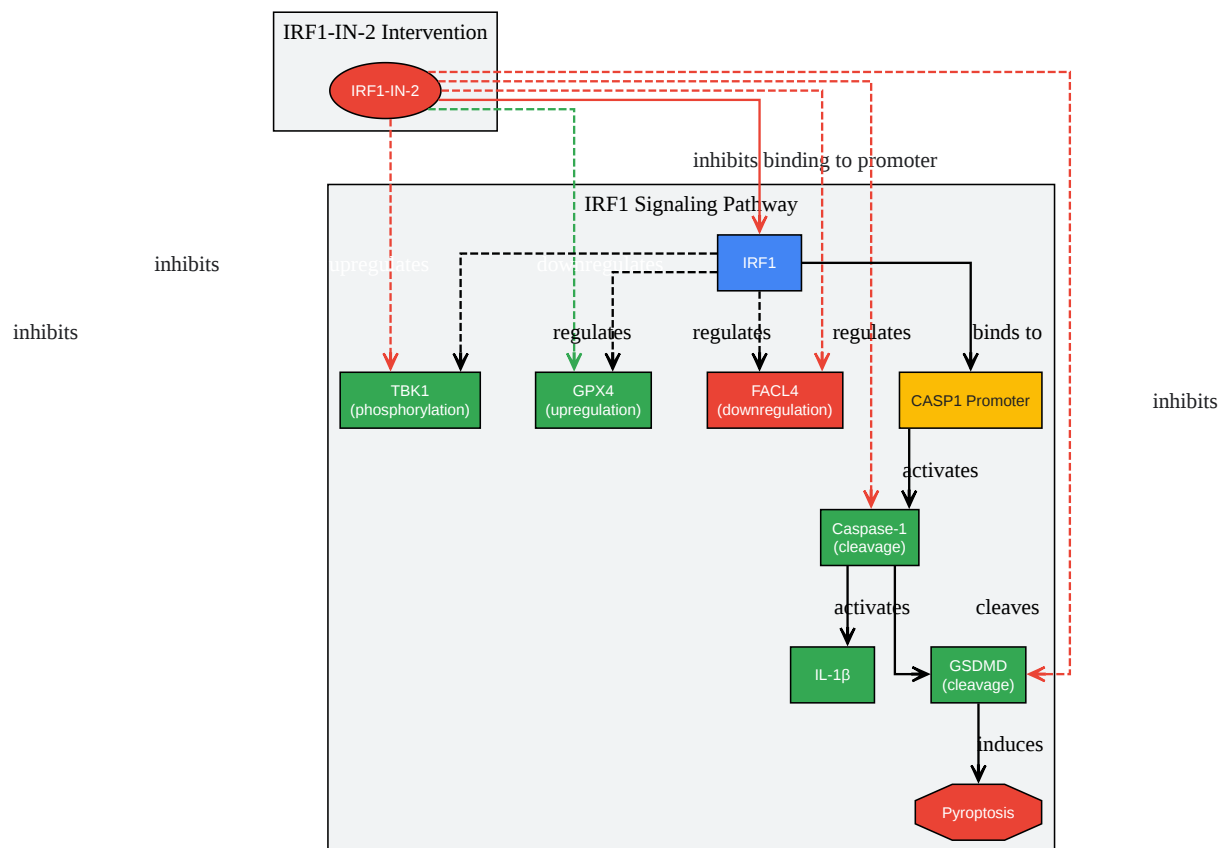
Introduction

Interferon Regulatory Factor 1 (IRF1) is a critical transcription factor involved in diverse cellular processes, including immune responses, cell proliferation, and apoptosis.[1][2] Dysregulation of IRF1 activity is implicated in various diseases, making it an attractive target for therapeutic intervention. **IRF1-IN-2** is a small molecule inhibitor that functions by decreasing the recruitment of IRF1 to the promoter regions of its target genes, such as CASP1.[3] This inhibition modulates downstream signaling pathways, notably interfering with pyroptosis and other forms of programmed cell death. **IRF1-IN-2** has demonstrated a protective role against ionizing radiation-induced inflammatory skin injury by inhibiting the cleavage of Caspase 1, Gasdermin D (GSDMD), and PARP1, suppressing the phosphorylation of TBK1, upregulating GPX4, and downregulating FACL4.[3]

These notes provide detailed experimental protocols for utilizing **IRF1-IN-2** in relevant cell lines and assays to investigate its effects on these pathways.

Mechanism of Action of IRF1-IN-2

IRF1-IN-2 exerts its inhibitory effect by preventing the binding of IRF1 to the promoter of its target genes. This leads to a cascade of downstream effects that collectively contribute to its anti-inflammatory and cytoprotective properties.





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